

kanosamine spectrum activity oomycetes fungi bacteria

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Compound Focus: Kanosamine

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Antimicrobial Spectrum of Kanosamine

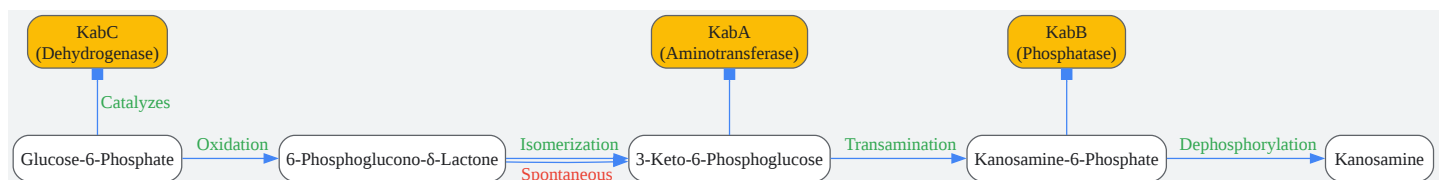
| Organism Group | Examples of Tested Pathogens | Susceptibility / Effect | Reference |
|----------------|---|--|-----------|
| Oomycetes | <i>Phytophthora medicaginis</i> , <i>P. nicotianae</i> , <i>P. aphanidermatum</i> , <i>Pythium</i> spp. | Highly inhibitory ; contributes to biological control of plant diseases [1] [2]. | |
| Fungi | Plant-pathogenic fungi, <i>Candida albicans</i> | Moderately to highly inhibitory [1] [2]. | |
| Bacteria | Various bacterial species | Inhibits few species ; growth of <i>Staphylococcus aureus</i> is inhibited [1] [2]. | |

Kanosamine Biosynthesis Pathway

The **kanosamine** biosynthetic pathway in *Bacillus cereus* UW85 starts from glucose-6-phosphate and involves three key enzymes encoded by the *kab* operon [1].

| Enzyme | Proposed Function | Catalytic Reaction | Key Features |
|--------|-------------------|--|---|
| KabC | Dehydrogenase | Oxidizes glucose-6-phosphate to 6-phosphoglucono-δ-lactone [1] | Member of the short-chain dehydrogenase/reductase superfamily [1] |
| KabA | Aminotransferase | Transaminates 3-keto-6-phosphoglucose to form kanosamine-6-phosphate [1] | Member of the aspartate aminotransferase superfamily [1] |
| KabB | Phosphatase | Dephosphorylates kanosamine-6-phosphate to yield kanosamine [1] | Member of the haloacid dehalogenase superfamily [1] |

The following diagram illustrates the **kanosamine** biosynthetic pathway from glucose-6-phosphate, based on the characterized functions of the Kab enzymes [1].



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Key Experimental Findings & Methodology

Key insights into **kanosamine**'s activity and biosynthesis come from foundational experiments.

- **Original Activity Profiling:** Researchers purified **kanosamine** from *B. cereus* UW85 culture supernatants and tested its activity against various microorganisms in inhibition assays. They found the antibiotic was highly inhibitory to oomycetes, moderately inhibitory to fungi, and inhibited few bacteria [2].

- **Biosynthesis Pathway Characterization:** The *kab* operon was proposed to be responsible for **kanosamine** production [1]. Researchers overexpressed and purified the recombinant KabA, KabB, and KabC enzymes. Through functional and kinetic characterization, they established the in vitro pathway starting from glucose-6-phosphate, confirming the specific role of each enzyme [1].

Mechanism of Action and Research Context

Kanosamine exerts its antifungal and antibacterial effect through a targeted mechanism.

- **Cell Wall Biosynthesis Inhibition:** **Kanosamine** is transported into microbial cells and phosphorylated to **kanosamine-6-phosphate (K6P)**. K6P acts as a **competitive inhibitor** of the enzyme **glucosamine-6-phosphate synthase**, which catalyzes the first committed step in the biosynthesis of UDP-N-acetylglucosamine (UDP-GlcNAc) [1]. UDP-GlcNAc is an essential building block for peptidoglycan in bacteria and chitin in fungi; inhibiting its synthesis compromises cell wall integrity and leads to cell lysis [1].
- **Connection to Other Antibiotics:** **Kanosamine** is a core component of the clinically important antibiotic **kanamycin** [1]. Research has shown that modifying other aminoglycosides like neamine can transform their antibacterial activity into specific antifungal activity, suggesting potential for developing **kanosamine**-based agro-fungicides [3].

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References

1. The kanosamine biosynthetic pathway in *Bacillus cereus* ... [sciencedirect.com]
2. Production of Kanosamine by *Bacillus Cereus* UW85 [pubmed.ncbi.nlm.nih.gov]
3. Antibacterial to antifungal conversion of neamine ... [nature.com]

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